

Safety data sheet and handling information for Cilastatin-15N,d3

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Compound of Interest

Compound Name: Cilastatin-15N,d3

Cat. No.: B15580827

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An in-depth technical guide on the safe handling and use of **Cilastatin-15N,d3** for researchers, scientists, and drug development professionals.

Introduction

Cilastatin-15N,d3 is the isotopically labeled form of Cilastatin, a reversible and competitive inhibitor of dehydropeptidase I (DHP-I), a renal enzyme.[1] DHP-I is responsible for the degradation of certain antibiotics, most notably imipenem.[2][3][4] Consequently, Cilastatin is co-administered with imipenem to prevent its renal metabolism, thereby prolonging its antibacterial efficacy.[2][3][4][5][6] The incorporation of stable isotopes (^{15}N and deuterium) in **Cilastatin-15N,d3** makes it an ideal internal standard for quantitative analysis in bioanalytical studies, such as those employing gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).[1]

Safety Data and Handling Information

While a specific Safety Data Sheet (SDS) for **Cilastatin-15N,d3** is not readily available, the safety profile is expected to be comparable to that of unlabeled Cilastatin. The following information is synthesized from available SDS for Cilastatin and its formulations.

Hazard Identification

Cilastatin is classified as hazardous, with potential for acute toxicity if ingested, inhaled, or in contact with skin. It can also cause serious eye irritation and may lead to allergy or asthma-like

symptoms if inhaled.[7][8]

Hazard Summary Table

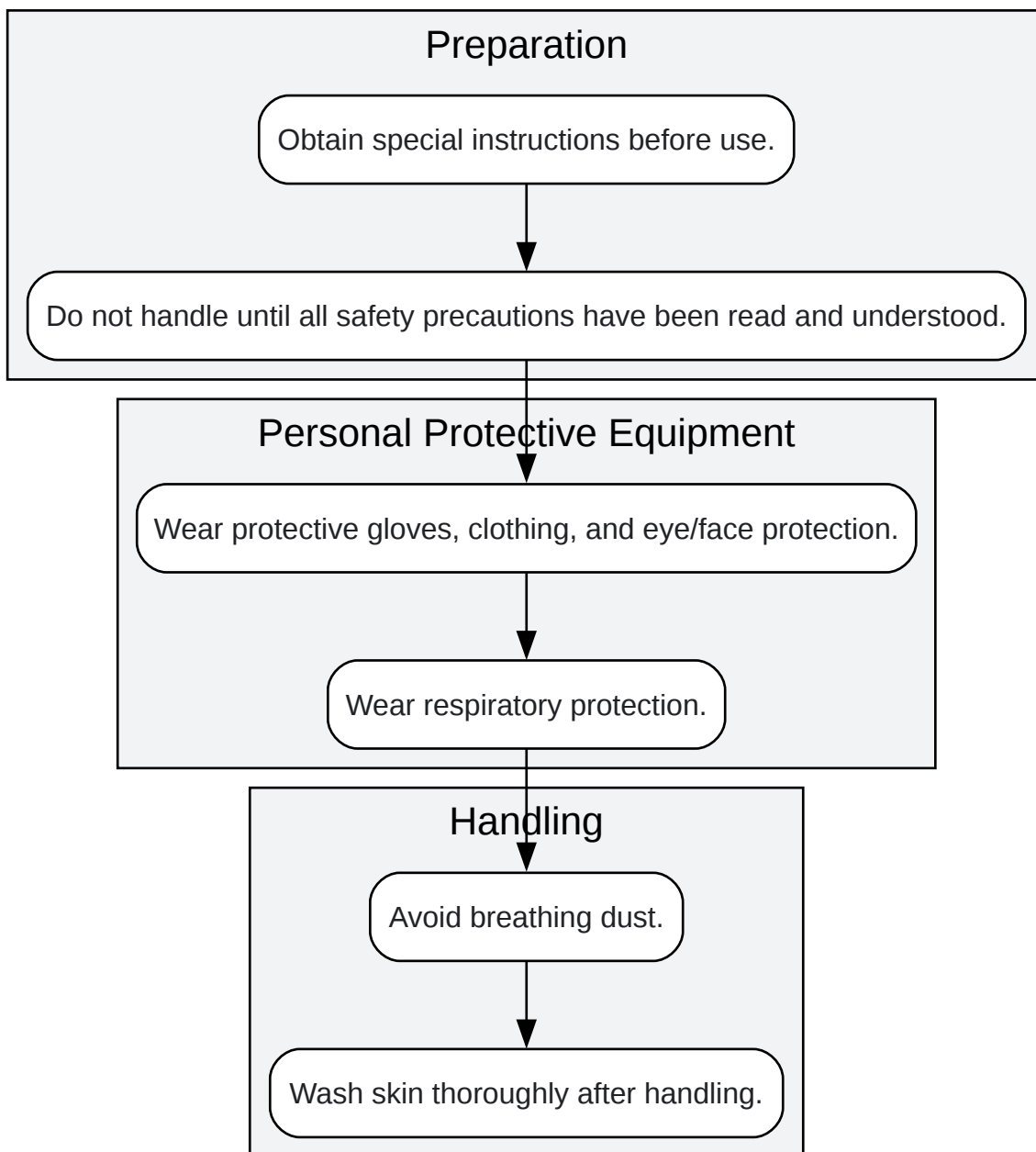
Hazard Class	GHS Classification	Precautionary Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed.
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin.
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled.
Eye Irritation	Category 2[7]	H319: Causes serious eye irritation.[8]
Respiratory Sensitization	Category 1[8]	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.[8]
Reproductive Toxicity	Category 2[8]	H361d: Suspected of damaging the unborn child.[8]

Handling and Personal Protective Equipment (PPE)

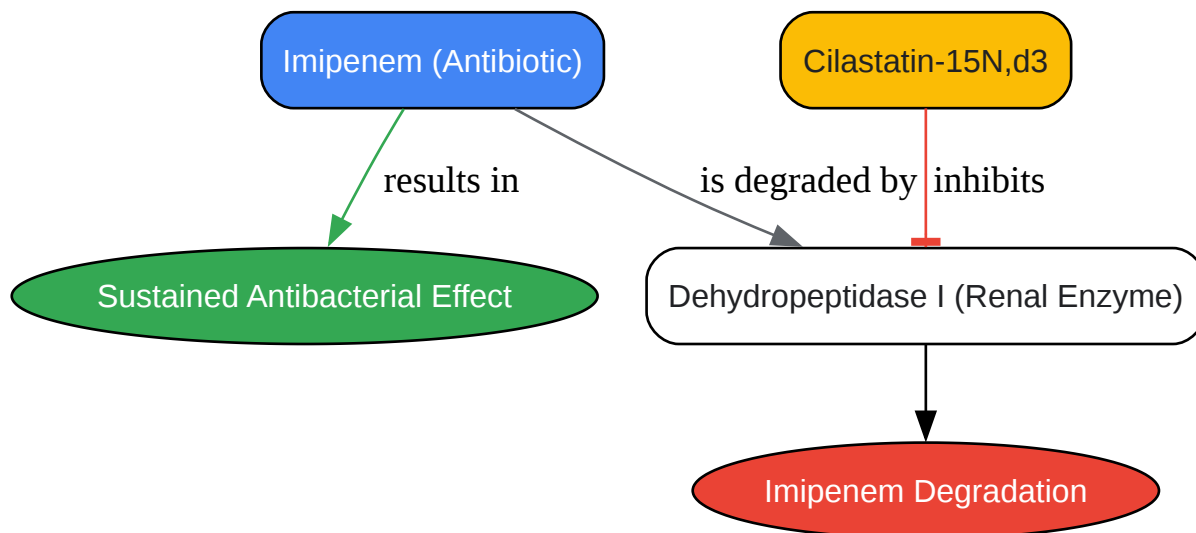
Proper handling and the use of appropriate personal protective equipment are crucial to minimize exposure.

Recommended Handling and PPE Workflow

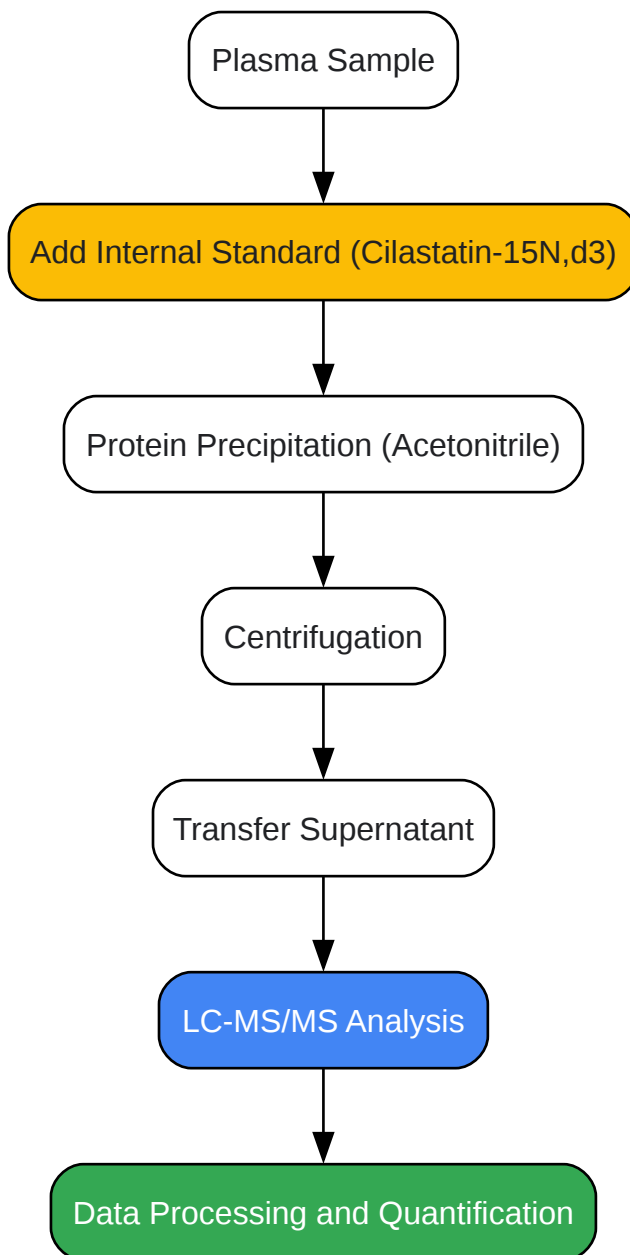
Safe Handling Workflow for Cilastatin-15N,d3



Mechanism of Action of Cilastatin



LC-MS Quantification Workflow



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